

# Navigating CAS Registration for Heterocyclic Triones: A Technical Master Protocol

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## Compound of Interest

Compound Name: *4H-Cyclopenta[b]thiophene-4,5,6-trione*  
CAS No.: *135453-49-5*  
Cat. No.: *B14082835*

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## Case Study: 4H-Cyclopenta[b]thiophene-4,5,6-trione Executive Summary & Core Directive

In the domain of drug discovery and materials science, the Chemical Abstracts Service (CAS) Registry Number® is the definitive standard for substance identification. For researchers working with highly reactive heterocyclic cores like **4H-Cyclopenta[b]thiophene-4,5,6-trione**, obtaining or verifying a CAS number is not merely a bureaucratic step—it is a critical validation of chemical novelty and identity.

Status Update: As of the latest registry data, the parent compound **4H-Cyclopenta[b]thiophene-4,5,6-trione** is assigned CAS RN 135453-49-5.

However, for researchers synthesizing derivatives, isotopologues, or stable hydrates of this scaffold, a new registration is often required. This guide provides an autonomous, self-validating workflow for registering such complex heterocyclic entities, ensuring your submission survives the rigorous scrutiny of CAS nomenclature specialists.

## The Scientific Integrity Framework (E-E-A-T)

### The "3-Point Identity" Protocol

To guarantee a successful registration, you must preemptively address the ambiguity inherent in trione systems. We utilize a Self-Validating System based on three pillars:

- **Connectivity Confirmation:** Unequivocal proof of the fused thiophene-cyclopentanetrione core.
- **Tautomeric Definition:** Establishing the dominant tautomer (keto vs. enol) in the isolated state.
- **Hydration State Analysis:** Triones are hygroscopic and often exist as gem-diols in solution. You must define whether you are registering the anhydrous parent or the hydrate.

### Structural Complexity & Tautomerism

The target molecule,  $C_7H_2O_3S$ , possesses a fused ring system that is prone to keto-enol tautomerism and hydration. CAS registry policies generally assign a single Registry Number to the parent structure, linking tautomers. However, if you isolate a specific stable enol ether or a hydrate, it requires a distinct identifier.

**Critical Mechanism:** The carbonyls at positions 4, 5, and 6 create a highly electron-deficient system. In the presence of trace water, the central carbonyl (C-5) is the most susceptible to nucleophilic attack, potentially forming a gem-diol (hydrate).

### Pre-Registration Workflow: Data Package Assembly

Before contacting CAS, you must generate a "Defensible Data Package." Failure to provide high-resolution evidence is the primary cause of rejection.

### Table 1: Mandatory Analytical Requirements

Analytical Method	Critical Parameter	Purpose for CAS Registration
<sup>1</sup> H NMR (300+ MHz)	DMSO-d <sub>6</sub> or CDCl <sub>3</sub>	Confirm proton count (2 aromatic protons on thiophene ring).
<sup>13</sup> C NMR	Carbonyl region (160-200 ppm)	Verify three distinct carbonyl environments.
HRMS (ESI/APCI)	[M+H] <sup>+</sup> or [M-H] <sup>-</sup>	Exact mass match (< 5 ppm error) to C <sub>7</sub> H <sub>2</sub> O <sub>3</sub> S.
IR Spectroscopy	C=O stretch (1650-1750 cm <sup>-1</sup> )	Confirm trione functionality vs. hydroxyl/enol.
HPLC/UPLC	Purity > 95%	Ensure the spectrum represents the major component.

## The Registration Process: Step-by-Step

This workflow applies whether you are registering a novel derivative or validating the parent compound for regulatory submission (e.g., TSCA, REACH).

### Phase 1: The Novelty Search (The "Look-Before-You-Leap" Step)

- Objective: Confirm if your specific salt/hydrate/isomer already exists.
- Tool: SciFinder<sup>®</sup> or CAS Registry Lookup Service.
- Action: Search the exact structure. For **4H-Cyclopenta[b]thiophene-4,5,6-trione**, the search confirms CAS 135453-49-5.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Decision: If your molecule is the anhydrous form, use this number. If you have isolated the monohydrate, you must proceed to Phase 2.

## Phase 2: The Chemist Consultation (CAS Inventory Expert Service)

For new substances (e.g., a 2-bromo derivative), you must submit a "Chemist Consultation" order.

- Prepare the Order: Use the CAS Client Services Order Form.
- Attach Structure: Provide a clean ChemDraw file (.cdx) or MOL file. Avoid ambiguous "R" groups.
- Submit Analytical Proof: Attach the MS and NMR spectra.
- Wait for Assignment: Standard turnaround is 5-10 business days.

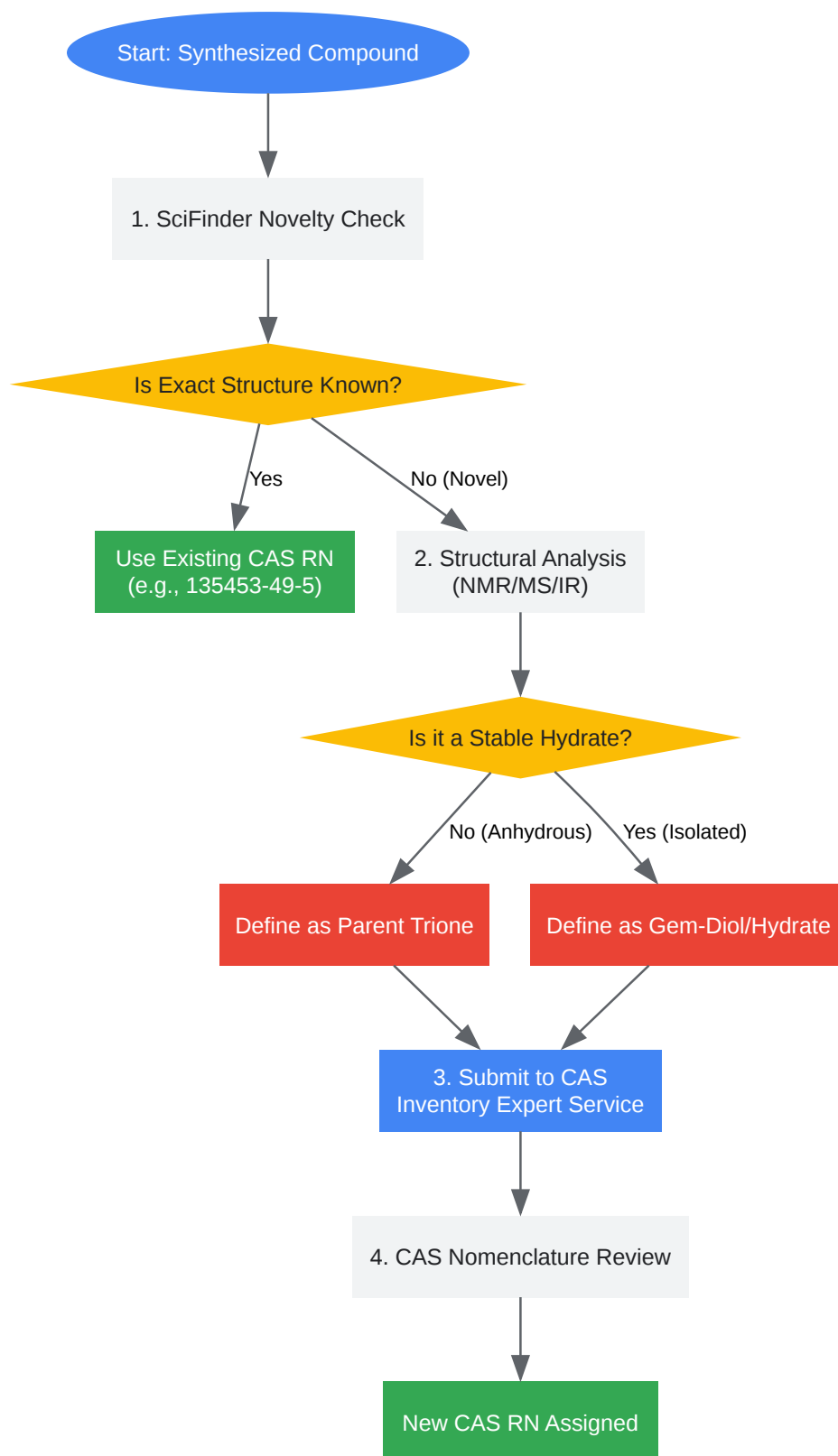
## Phase 3: Validation & Assignment

CAS scientists review the nomenclature. They will assign a CA Index Name (systematic name) and the CAS RN.<sup>[6]</sup>

- Example Index Name: **4H-Cyclopenta[b]thiophene-4,5,6-trione** (9CI).

## Visualization of the Workflow

The following diagram illustrates the decision logic for registering a heterocyclic trione, specifically addressing the hydration/tautomer pitfalls.



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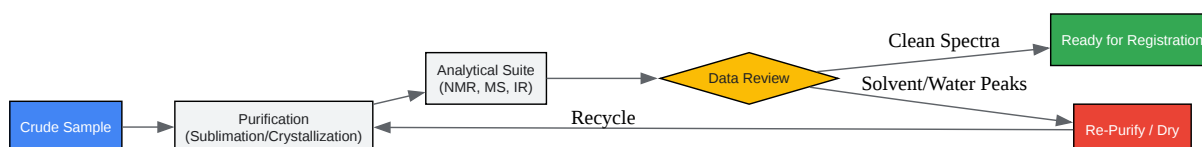
Figure 1: Decision logic for CAS registration of heterocyclic triones, highlighting the critical divergence for stable hydrates.

## Technical Deep Dive: The Tautomer Trap

When registering **4H-Cyclopenta[b]thiophene-4,5,6-trione**, one must be aware of the "Tautomer Policy" at CAS.

- The Policy: CAS generally registers the keto form as the preferred tautomer for registration purposes, even if the enol form is present in solution.
- The Exception: If you can isolate the enol form (e.g., by trapping it as a silyl enol ether), that derivative gets a unique CAS number.
- Why it Matters: If you submit data showing a mixture, CAS will likely default to the trione parent number (135453-49-5). To get a new number, you must prove you have a distinct, isolatable substance (like a salt or a specific isotopologue).

## Experimental Validation Workflow (Graphviz)



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Figure 2: The "Self-Validating" experimental loop ensuring data integrity before CAS submission.

## References

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- To cite this document: BenchChem. [Navigating CAS Registration for Heterocyclic Triones: A Technical Master Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14082835/docs#navigating-cas-registration-for-heterocyclic-triones-a-technical-master-protocol>]

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